A Comprehensive Technical Guide to the Discovery, Natural Sources, and Extraction of Cedrelone

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Compound of Interest

Compound Name:	*Cedrelone*
CAS No.:	*1254-85-9*
Cat. No.:	*B224078*

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Abstract

Cedrelone, a prominent member of the limonoid class of tetranortriterpenoids, has garnered significant scientific interest due to its complex chemical architecture and diverse range of biological activities. First identified in the heartwood of Meliaceae family trees, its discovery paved the way for the isolation of numerous structurally related natural products. This guide provides an in-depth exploration of **Cedrelone**, beginning with its historical discovery and rigorous structural elucidation. We delve into its primary natural sources, with a particular focus on species within the Cedrela and Toona genera. The core of this document is a detailed examination of the methodologies for its extraction and purification, contrasting classical solvent-based techniques with modern, efficient "green" chemistry approaches. Finally, we summarize the key analytical techniques for its characterization and briefly touch upon its known biological profile, establishing a foundational understanding for professionals engaged in natural product chemistry and drug discovery.

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Introduction and Chemical Profile

Cedrelone is a highly oxygenated, modified triterpene belonging to the limonoid group, which is characteristic of plants in the Meliaceae family.[1] Limonoids are also known as tetranortriterpenoids because they are derived from a triterpene precursor through the loss of four carbon atoms and subsequent molecular rearrangement and oxidation, often resulting in the formation of a characteristic furan ring.[2]

The molecular structure of **Cedrelone** was definitively established through X-ray crystallographic analysis of its iodoacetate derivative in the early 1960s.[3] This foundational work revealed its complex, polycyclic scaffold, which has since served as a reference for the characterization of other related natural products.

Table 1: Chemical and Physical Properties of **Cedrelone**

Property	Value	Source
Molecular Formula	$C_{26}H_{30}O_5$	PubChem CID: 21596358[4]
Molecular Weight	422.5 g/mol	PubChem CID: 21596358[4]
IUPAC Name	(1R,2R,4R,6S,7S,10R,11R)-6-(furan-3-yl)-17-hydroxy-1,7,11,15,15-pentamethyl-3-oxapentacyclo[8.8.0.0^{2,4}.0^{2,7}.0^{11,16}]octadeca-12,16-diene-14,18-dione	PubChem CID: 21596358[4]
CAS Number	1254-85-9	PubChem CID: 21596358[4]
Class	Limonoid (Cedrelone Class)	ResearchGate[5]

Natural Distribution and Botanical Sources

Cedrelone and its derivatives are predominantly found in flowering plants of the Meliaceae (Mahogany) family.[1][6] This family is a rich source of structurally diverse secondary metabolites, particularly limonoids.[2] The distribution of **Cedrelone** is concentrated in the wood, bark, and seeds of specific trees native to tropical and subtropical regions.

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Key Botanical Sources:

- Cedrela odorata (Spanish Cedar): This is one of the most significant and widely studied sources of **Cedrelone**.[7][8] Native to the Neotropics, this large, semi-deciduous tree is commercially valued for its aromatic, insect-resistant wood.[9][10] **Cedrelone** is abundant in the heartwood, which contributes to the wood's natural durability. The bark and leaves have also been reported to contain **Cedrelone** and other limonoids.[1] C. odorata thrives in well-drained soils in the moist forests of Central and South America and the Caribbean.[10][11]
- Toona ciliata (Australian Red Cedar): Closely related to the Cedrela genus, Toona ciliata is another primary source of **Cedrelone**.[4] The compound has been successfully isolated from its ground wood and bark.[12]
- Other Documented Sources: Research has identified **Cedrelone** in a variety of other Meliaceae species, highlighting its widespread occurrence within the family. These include Walsura robusta, Trichilia Americana, Dysoxylum mollissimum, and Toona sinensis.[5]

Table 2: Principal Natural Sources of **Cedrelone**

Plant Species	Family	Plant Part(s)	Geographical Distribution
Cedrela odorata	Meliaceae	Heartwood, Bark, Leaves, Twigs	Neotropics (Mexico, Central & South America, Caribbean)[8][9]
Toona ciliata	Meliaceae	Wood, Bark	Asia, Australia
Cedrela fissilis	Meliaceae	Wood, Seeds	Central and South America[13]
Cedrela toona	Meliaceae	Wood	Asia[12]

Methodologies for Extraction and Isolation

The successful isolation of **Cedrelone** in high purity is contingent upon a multi-step process involving careful sample preparation, efficient extraction, and systematic purification. The

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choice of methodology depends on the desired scale, available equipment, and environmental considerations.

General Workflow Overview

The process begins with the collection and preparation of plant material, followed by extraction to create a crude mixture. This extract is then subjected to one or more chromatographic techniques to isolate the target compound.

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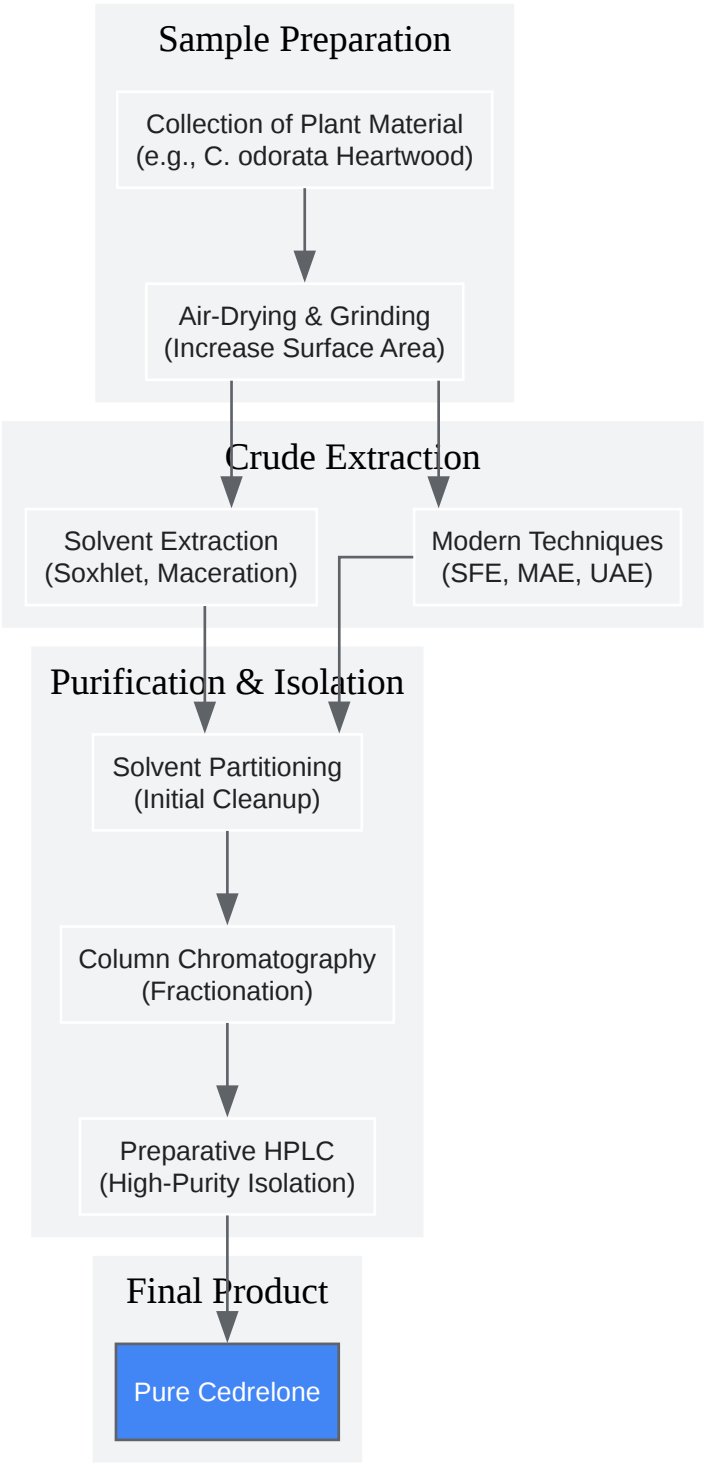

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Caption: General workflow for the extraction and isolation of **Cedrelone**.

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Step-by-Step Experimental Protocol: Conventional Solvent Extraction

This protocol describes a standard laboratory-scale method for isolating **Cedrelone** from the heartwood of Cedrela odorata.

1. Sample Preparation:

- Obtain heartwood from Cedrela odorata.
- Chip the wood into small pieces and allow it to air-dry in a well-ventilated area, protected from direct sunlight, for 7-10 days or until constant weight is achieved.
- Grind the dried wood chips into a coarse powder (e.g., 20-40 mesh) using a mechanical grinder. A smaller particle size increases the surface area available for solvent penetration, enhancing extraction efficiency.[14]

2. Soxhlet Extraction:

- Place approximately 100 g of the powdered wood into a cellulose thimble.
- Insert the thimble into a Soxhlet extractor fitted with a 2 L round-bottom flask and a condenser.
- Add 1.5 L of a moderately polar solvent, such as dichloromethane (DCM) or ethyl acetate, to the flask. These solvents are effective at solubilizing limonoids like **Cedrelone**.
- Heat the flask using a heating mantle to maintain a steady reflux. Allow the extraction to proceed for 24-48 hours, or until the solvent in the extractor arm runs clear.
- After extraction, concentrate the solvent under reduced pressure using a rotary evaporator at 40°C to yield a dark, resinous crude extract.

3. Purification via Column Chromatography:

- Prepare a silica gel (60-120 mesh) slurry in n-hexane and pack it into a glass column (e.g., 5 cm diameter, 60 cm length).
- Dissolve a portion of the crude extract (e.g., 5 g) in a minimal amount of DCM and adsorb it onto a small amount of silica gel.
- Once the solvent has evaporated, carefully load the dried, extract-laden silica onto the top of the packed column.
- Elute the column with a solvent gradient of increasing polarity, starting with 100% n-hexane and gradually introducing ethyl acetate (e.g., 95:5, 90:10, 80:20 v/v n-hexane:ethyl acetate), followed by increasing concentrations of methanol in ethyl acetate if necessary. The principle

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is to first elute non-polar compounds, with more polar compounds like **Cedrelone** eluting later.[15]
- Collect fractions (e.g., 50 mL each) and monitor their composition using Thin Layer Chromatography (TLC), typically developing with a hexane:ethyl acetate mixture and visualizing under UV light (254 nm) or with an anisaldehyde-sulfuric acid stain.
- Combine fractions that show a prominent spot corresponding to a **Cedrelone** standard.
- Evaporate the solvent from the combined fractions to obtain a semi-pure solid. Recrystallization from a suitable solvent system (e.g., methanol/water) can be performed to further enhance purity.

Advanced Extraction Techniques

While effective, conventional methods often require large volumes of organic solvents and long extraction times.[14] Modern "green" techniques offer more efficient and environmentally friendly alternatives.[16]

- Supercritical Fluid Extraction (SFE): This technique utilizes a supercritical fluid, typically CO_2, as the extraction solvent. By manipulating pressure and temperature, the solvating power of CO_2 can be precisely controlled. SFE has been successfully applied to extract **Cedrelone** from Cedrela toona wood.[12] The primary advantages are the use of a non-toxic, non-flammable solvent and the ease of solvent removal, which leaves a clean, residue-free extract.[17]

- Microwave-Assisted Extraction (MAE): MAE employs microwave energy to directly heat the solvent and the moisture within the plant matrix.[14] This rapid, localized heating causes cell walls to rupture, releasing the target compounds into the solvent much faster than conventional heating methods. This reduces both extraction time and solvent consumption.[17]

- Ultrasound-Assisted Extraction (UAE): Also known as sonication, UAE uses high-frequency sound waves to create acoustic cavitation in the solvent. The collapse of these cavitation bubbles near the plant material generates microjets that disrupt cell walls, enhancing solvent penetration and mass transfer.[16] This method is known for its efficiency at lower temperatures, which is beneficial for thermally sensitive compounds.

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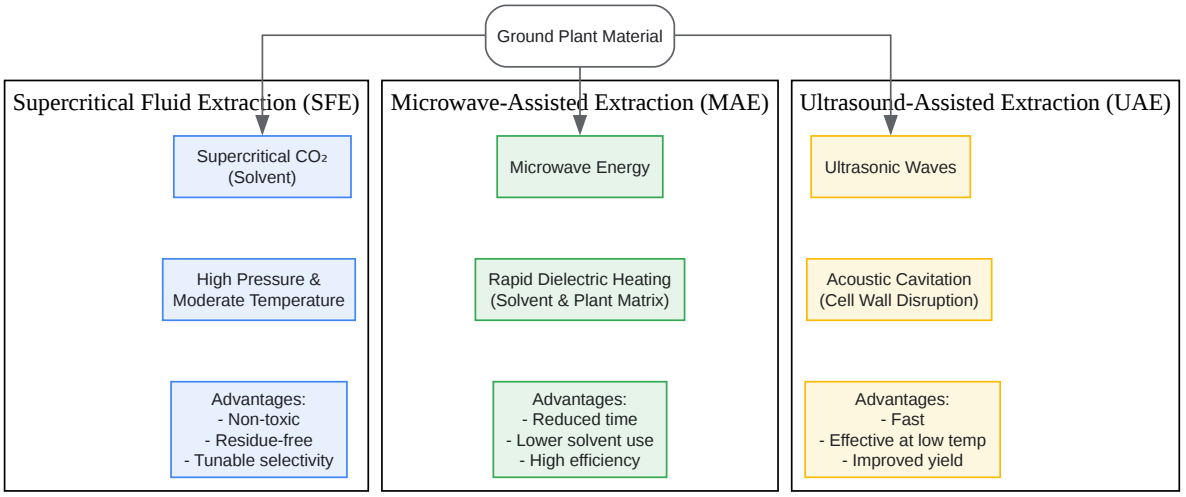

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Caption: Comparison of modern "green" extraction techniques for **Cedrelone**.

Characterization and Structural Analysis

Once isolated, the identity and purity of **Cedrelone** are confirmed using a suite of spectroscopic and analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are indispensable for confirming the carbon-hydrogen framework of the molecule. 2D NMR techniques (e.g., COSY, HSQC, HMBC) are used to establish connectivity and assign all proton and carbon signals, verifying the complex ring system and substituent positions.

- Mass Spectrometry (MS): High-Resolution Mass Spectrometry (HRMS) provides an accurate mass measurement, which is used to confirm the molecular formula ($C_{26}H_{30}O_5$).[4]

- X-ray Crystallography: As the definitive method for 3D structural elucidation, single-crystal X-ray diffraction provides precise information on bond lengths, bond angles, and stereochemistry, confirming the absolute configuration of the molecule.[3]

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Overview of Biological Activities

Cedrelone has been investigated for a range of biological activities, which underpins the scientific interest in this molecule and its parent genus, Cedrela.[18]

- Insecticidal and Antifeedant Activity: Like many limonoids from the Meliaceae family, **Cedrelone** exhibits insecticidal properties.[19] The structural features, including the furan ring, are believed to be crucial for this activity.[19]
- Antimalarial and Trypanocidal Effects: Extracts from Cedrela species containing **Cedrelone** have shown activity against parasites responsible for malaria and Chagas disease.[13][18]
- Anticancer Potential: Some studies have explored the cytotoxic properties of **Cedrelone** and related compounds against various cancer cell lines.[6][18] Note: A 2019 paper on its effect on hepatocellular carcinoma was later retracted, highlighting the need for careful evaluation of the literature.[20]
- Enzyme Inhibition: **Cedrelone** has been identified as an inhibitor of protein tyrosine phosphatase 1B (PTP1B), a therapeutic target for managing diabetes and obesity.[18]

Conclusion

Cedrelone stands as a chemically fascinating and biologically relevant natural product. Its discovery in commercially important timber species like Cedrela odorata has spurred decades of phytochemical investigation into the Meliaceae family. The protocols outlined in this guide, from classical solvent extraction to modern, sustainable techniques, provide a robust framework for its isolation. As analytical methods become more sensitive and interest in natural drug leads grows, **Cedrelone** and its natural sources will undoubtedly remain a focal point for research in phytochemistry, pharmacology, and synthetic chemistry.

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